

An In-depth Technical Guide to the Safety and Handling of Benzyl Heptanoate

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Compound of Interest

Compound Name: *Benzyl heptanoate*

Cat. No.: *B1617670*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and handling precautions for **benzyl heptanoate**. The information is intended to equip laboratory personnel with the necessary knowledge to handle this chemical safely.

Chemical and Physical Properties

Benzyl heptanoate is a fatty acid ester with a fruity odor. A summary of its key physicochemical properties is presented in Table 1.

Property	Value	Reference(s)
Molecular Formula	C14H20O2	[1]
Molecular Weight	220.31 g/mol	[2]
Appearance	Colorless liquid	[2]
Boiling Point	295.3°C at 760 mmHg	[1]
Flash Point	107.1°C	[1]
Density	0.98 g/cm ³	[1]
Vapor Pressure	0.00154 mmHg at 25°C	[1]
Water Solubility	Insoluble	[2]
Solubility in Organic Solvents	Soluble in alcohol	[2]
logP (Octanol/Water Partition Coefficient)	3.7 - 4.5	[1][2]

Toxicological Data

Specific toxicological data for **benzyl heptanoate**, such as LD50 and LC50 values, are not readily available in the reviewed literature. However, data from structurally similar benzyl esters, like benzyl acetate and benzyl benzoate, can provide an indication of its potential toxicity. This practice, known as read-across, is a common approach in chemical risk assessment. It is important to note that these values are for related compounds and should be interpreted with caution.

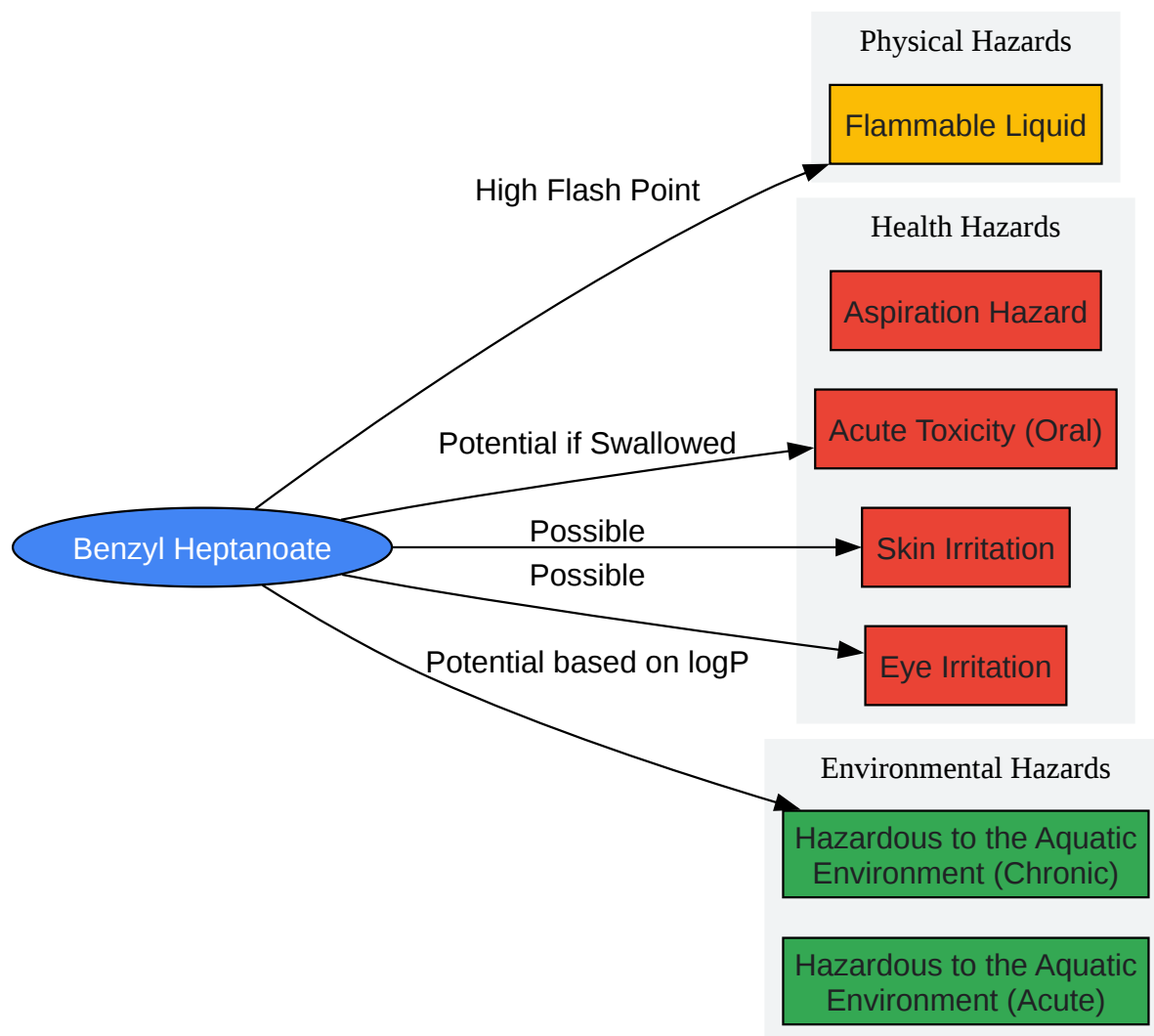
Endpoint	Test Species	Route of Administration	Value	Related Compound	Reference(s)
Acute Oral Toxicity (LD50)	Rat	Oral	2490 mg/kg	Benzyl Acetate	[3]
Rat	Oral	1700 mg/kg	Benzyl Benzoate	[4]	
Mouse	Oral	1400 µL/kg	Benzyl Benzoate	[4]	
Acute Dermal Toxicity (LD50)	Rabbit	Dermal	>5000 mg/kg	Benzyl Acetate	[3]
Rabbit	Dermal	4 g/kg	Benzyl Benzoate	[4]	
Acute Inhalation Toxicity (LC50)	Data Not Available	-	-	-	-

Based on the available data for analogous compounds, **benzyl heptanoate** is expected to have low acute toxicity.

Hazard Identification and GHS Classification

A definitive, harmonized GHS classification for **benzyl heptanoate** is not consistently reported in regulatory databases. Some sources indicate that no classification is available.[2] However, based on the properties of similar benzyl esters, a potential, non-binding classification can be inferred. For instance, benzyl benzoate is classified as Harmful if swallowed and Toxic to aquatic life with long-lasting effects.[5]

The logical relationship of potential GHS hazard statements for a substance like **benzyl heptanoate** is illustrated in the diagram below.



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GHS Hazard Relationship Diagram for **Benzyl Heptanoate**.

Safety and Handling Precautions

Engineering Controls

- Work in a well-ventilated area.[6] The use of a chemical fume hood is recommended, especially when heating the substance or when aerosols may be generated.

Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles or glasses.^[7] A face shield may be necessary if there is a splash hazard.^[7]
- Hand Protection: Chemical-resistant gloves, such as nitrile or butyl rubber, should be worn.^[7]^[8] Inspect gloves for any signs of degradation before use.
- Skin and Body Protection: A standard laboratory coat should be worn to protect skin and clothing.^[8] For larger quantities or when there is a significant risk of splashing, a chemical-resistant apron is recommended.^[9]
- Respiratory Protection: Under normal conditions of use with adequate ventilation, respiratory protection is not typically required. If vapors or mists are generated, a NIOSH-approved respirator with an appropriate organic vapor cartridge should be used.^[10]

General Hygiene Practices

- Avoid contact with eyes, skin, and clothing.^[6]
- Do not eat, drink, or smoke in areas where chemicals are handled.
- Wash hands thoroughly after handling.^[6]
- Remove contaminated clothing and wash it before reuse.^[6]

Storage Requirements

- Store in a cool, dry, and well-ventilated area away from incompatible substances.^[6]
- Keep containers tightly closed when not in use.^[6]
- Protect from light.^[11]^[12]
- Store away from strong oxidizing agents, acids, and bases.^[4]

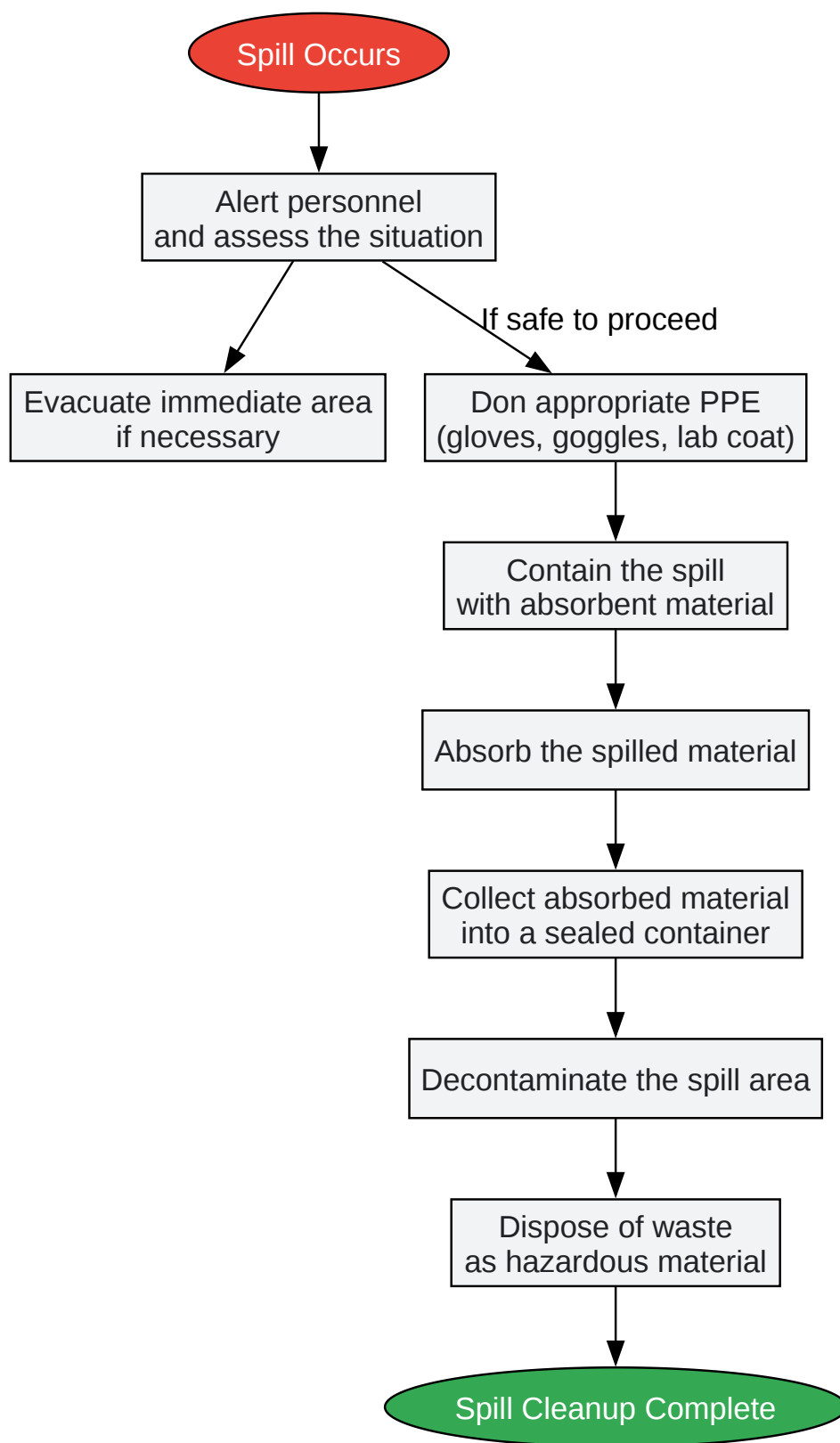
First Aid Measures

- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[13][14] Seek medical attention.[13]
- In case of skin contact: Remove contaminated clothing. Wash skin with soap and plenty of water for at least 15 minutes.[6][13] If irritation persists, seek medical attention.
- If inhaled: Move the person to fresh air.[13] If breathing is difficult, give oxygen. If breathing has stopped, give artificial respiration.[13] Seek medical attention.[13]
- If swallowed: Do NOT induce vomiting.[6] Rinse mouth with water.[5] Never give anything by mouth to an unconscious person.[6] Seek immediate medical attention.[13]

Accidental Release and Fire-Fighting Measures

Spill Cleanup

In the event of a chemical spill, follow a structured procedure to ensure safety and minimize environmental contamination. The general workflow for handling a chemical spill is outlined below.



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General Workflow for Chemical Spill Cleanup.

For a **benzyl heptanoate** spill, use an inert absorbent material such as vermiculite, sand, or earth.^[15] Do not use combustible materials like paper towels to absorb the spill.^[16] Collect the absorbed material into a suitable, closed container for disposal.^[15] Wash the spill area with soap and water.^[15]

Fire-Fighting Measures

- **Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.^[17]
- **Specific Hazards:** Thermal decomposition may produce carbon monoxide and carbon dioxide.^[3]
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.^{[17][18]}

Experimental Protocols for Safety Assessment

Standardized test guidelines from the Organisation for Economic Co-operation and Development (OECD) are used to assess the safety of chemicals. The following are summaries of relevant protocols for skin and eye irritation.

In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test Method (OECD 439)

This in vitro method uses a reconstructed human epidermis model to assess the potential of a chemical to cause skin irritation.^[19]

- **Principle:** The test chemical is applied topically to the RhE tissue. Irritant chemicals cause a decrease in cell viability, which is measured by the reduction of MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) into a blue formazan salt by the mitochondria of viable cells.
- **Methodology:**
 - **Tissue Preparation:** The RhE tissues are pre-incubated in a multi-well plate.

- **Chemical Application:** A small amount of the test chemical is applied to the surface of the tissue.
- **Exposure and Incubation:** The tissues are exposed to the chemical for a defined period (e.g., 60 minutes) and then rinsed.^[19] A post-exposure incubation period follows.
- **Viability Assessment:** The tissues are incubated with MTT solution. The formazan dye is then extracted from the tissues, and the optical density is measured using a spectrophotometer.
- **Data Interpretation:** The percentage of viable cells is calculated relative to a negative control. A chemical is identified as an irritant if the mean tissue viability is reduced below a certain threshold (typically $\leq 50\%$).

Acute Eye Irritation/Corrosion (OECD 405)

This in vivo test evaluates the potential of a substance to cause eye irritation or corrosion. It is typically performed on albino rabbits.

- **Principle:** A single dose of the test substance is applied to one eye of an animal, with the other eye serving as a control. The eyes are then examined for signs of irritation or damage at specific time points.
- **Methodology:**
 - **Animal Selection:** Healthy, young adult albino rabbits are used.
 - **Substance Instillation:** A small volume (e.g., 0.1 mL for liquids) of the test substance is instilled into the conjunctival sac of one eye.
 - **Observation:** The eyes are examined at 1, 24, 48, and 72 hours after instillation. The cornea, iris, and conjunctiva are scored for the severity of any lesions.
 - **Data Interpretation:** The scores for corneal opacity, iritis, and conjunctival redness and chemosis are used to classify the irritancy potential of the substance.

Disposal Considerations

Dispose of **benzyl heptanoate** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations.[5] Do not allow the chemical to enter drains or waterways.[3]

Transport Information

While specific transport regulations for **benzyl heptanoate** were not found, similar benzyl esters are often not regulated for transport. However, it is crucial to consult the latest regulations from transport authorities like the IATA for air transport and the IMDG code for sea transport before shipping. If classified as an environmentally hazardous substance, it would be transported under UN numbers such as UN 3082 for liquids.[19]

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